

Essential Safety and Logistical Information for Handling 1-(o-Tolyl)biguanide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-(o-Tolyl)biguanide

Cat. No.: B1213205

[Get Quote](#)

For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This document provides immediate and essential safety protocols, operational guidance, and disposal plans for **1-(o-Tolyl)biguanide**.

Chemical Identifier:

- Name: **1-(o-Tolyl)biguanide**
- CAS Number: 93-69-6
- Molecular Formula: $C_9H_{13}N_5$

Hazard Summary: **1-(o-Tolyl)biguanide** is a chemical compound that requires careful handling due to its potential health hazards. It is classified as harmful if swallowed, a cause of serious eye damage, and a skin irritant.[1][2] Additionally, it may cause respiratory irritation.[3] The enrichment of fine dust can also lead to the danger of dust explosion.[1]

Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is critical to mitigate exposure risks. The following table summarizes the required PPE for handling **1-(o-Tolyl)biguanide**.

Body Part	PPE Required	Specifications and Remarks
Eyes/Face	Safety glasses with side-shields or goggles, Face shield	Must be worn at all times when handling the compound. A face shield is recommended when there is a risk of splashing or dust generation. [2]
Hands	Chemical-resistant gloves	Nitrile or other suitable protective gloves should be worn. Gloves should be inspected before use and replaced regularly. [4]
Respiratory	Dust mask or respirator	A NIOSH-approved N95 or P2 filter respirator is required when dusts are generated or if ventilation is inadequate. [3]
Body	Laboratory coat, Protective clothing	A lab coat should be worn to prevent skin contact. For larger quantities or increased risk of exposure, chemical-resistant coveralls may be necessary. [2]
Feet	Closed-toe shoes	Safety footwear should be worn in laboratory areas to protect against spills. [4]

Operational Plan: Step-by-Step Handling Procedures

Adherence to a strict operational workflow is essential for the safe handling of **1-(o-Tolyl)biguanide** from receipt to disposal.

1. Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.

- Store in a cool, dark, and well-ventilated area away from incompatible materials such as oxidizing agents.[\[5\]](#)
- Keep the container tightly closed when not in use.[\[2\]](#)

2. Weighing and Aliquoting (Solid Form):

- Perform all weighing and aliquoting of the solid powder within a certified chemical fume hood or a ventilated balance enclosure to minimize dust inhalation.
- Use appropriate tools (e.g., spatulas) to handle the powder and avoid generating dust.
- Grounding and bonding of equipment may be necessary to prevent static discharge, which could ignite fine dust.[\[1\]](#)

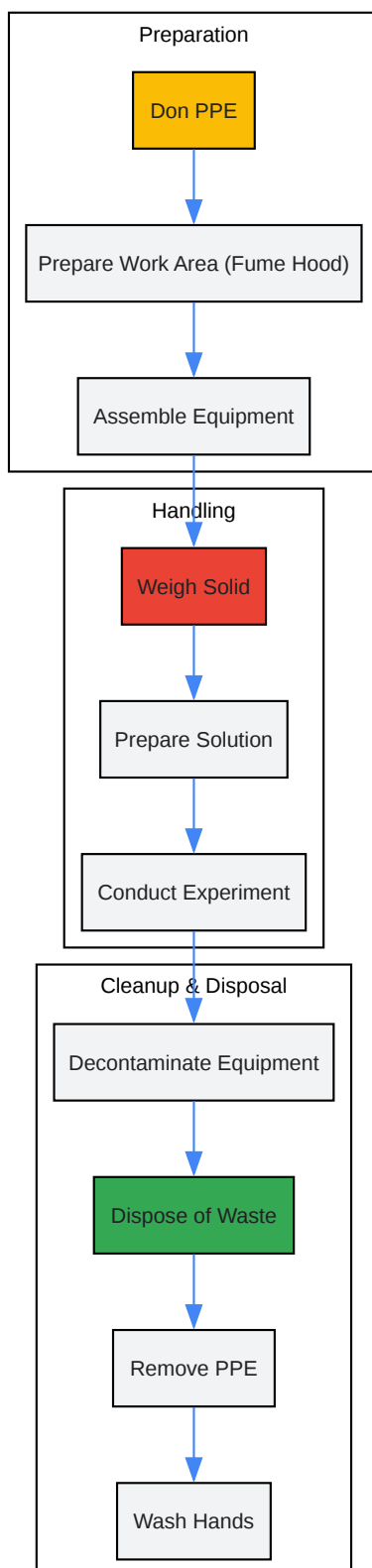
3. Dissolution and Handling in Solution:

- When preparing solutions, add the solid **1-(o-Tolyl)biguanide** to the solvent slowly to avoid splashing.
- The process should be conducted in a chemical fume hood.
- Ensure all containers are clearly and accurately labeled.

4. General Laboratory Use:

- Avoid contact with skin and eyes.
- Do not eat, drink, or smoke in areas where the chemical is handled or stored.[\[1\]](#)[\[2\]](#)
- Ensure an eyewash station and safety shower are readily accessible.[\[2\]](#)
- Wash hands thoroughly with soap and water after handling the compound.[\[1\]](#)[\[2\]](#)

Experimental Workflow for Safe Handling



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of **1-(o-Tolyl)biguanide**.

Disposal Plan

Proper disposal of **1-(o-Tolyl)biguanide** and associated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

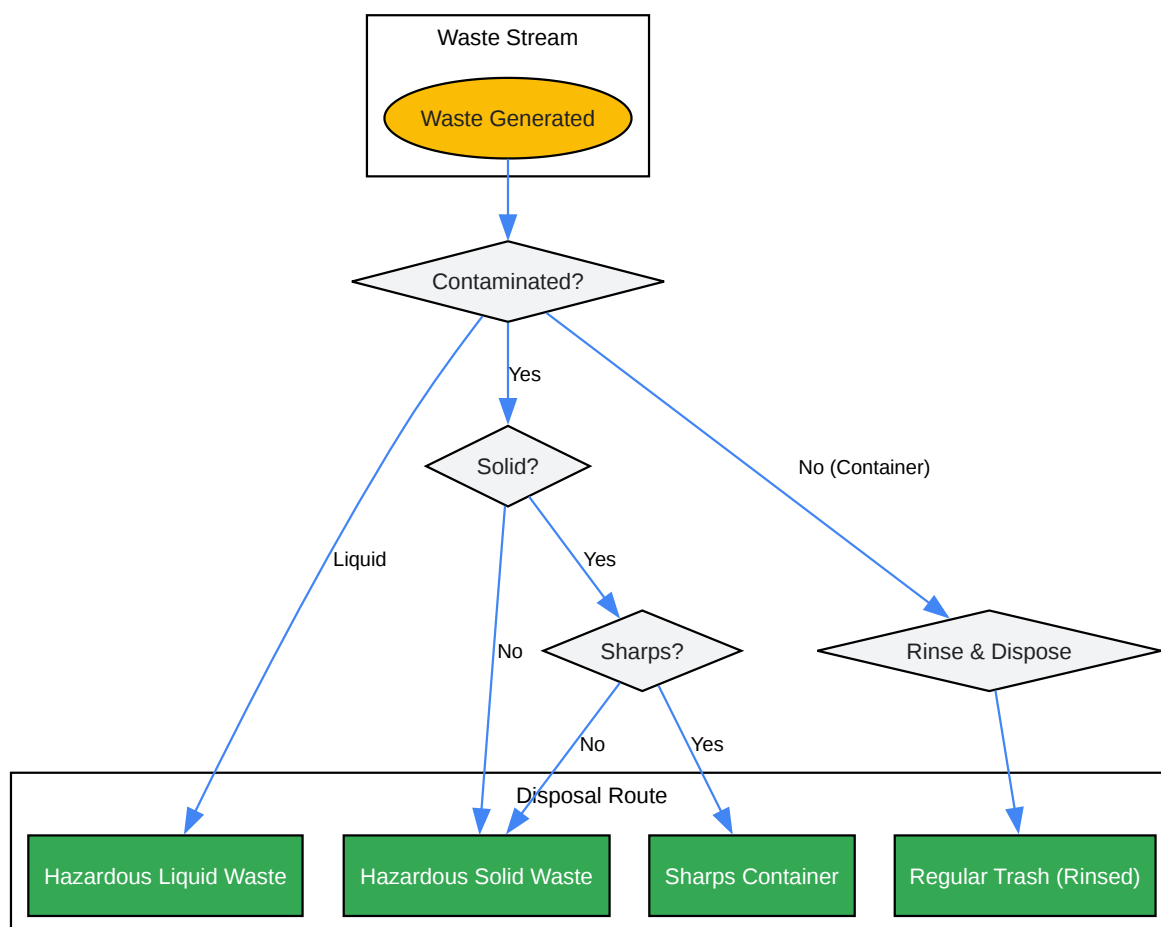
Waste Segregation:

- **Contaminated Solid Waste:** This includes unused **1-(o-Tolyl)biguanide**, contaminated gloves, weigh boats, and paper towels. Place in a clearly labeled, sealed container for hazardous chemical waste.
- **Contaminated Liquid Waste:** Solutions containing **1-(o-Tolyl)biguanide** should be collected in a designated, sealed, and labeled hazardous waste container. Do not pour down the drain.
[\[1\]](#)
- **Contaminated Sharps:** Any needles, syringes, or other sharps that have come into contact with the chemical must be disposed of in a designated sharps container.
- **Empty Containers:** Rinse empty containers thoroughly with a suitable solvent. The rinsate should be collected as hazardous liquid waste. Dispose of the rinsed container according to institutional guidelines.

Disposal Procedure:

- All waste must be disposed of through an approved waste disposal plant or licensed hazardous waste management company.[\[6\]](#)
- Follow all local, state, and federal regulations for hazardous waste disposal.

Waste Disposal Decision Pathway



[Click to download full resolution via product page](#)

Caption: Decision pathway for the proper disposal of **1-(o-Tolyl)biguanide** waste.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemos.de [chemos.de]
- 2. tcichemicals.com [tcichemicals.com]
- 3. sigmaaldrich.cn [sigmaaldrich.cn]
- 4. Recommended PPE to handle chemicals | Bernardo Ecenarro [bernardoecenarro.com]
- 5. spectrumchemical.com [spectrumchemical.com]
- 6. 1-(o-Tolyl)biguanide | 93-69-6 | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]
- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling 1-(o-Tolyl)biguanide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1213205#personal-protective-equipment-for-handling-1-o-tolyl-biguanide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com